

An In-depth Technical Guide to the Physicochemical Properties of 3-Chlorobiphenyl

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Compound of Interest

Compound Name: 3-Chlorobiphenyl

CAS No.: 11104-28-2

Cat. No.: B165803

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **3-Chlorobiphenyl** (PCB-2) is a monochlorinated biphenyl, one of 209 individual polychlorinated biphenyl (PCB) congeners.^[1] PCBs are a class of synthetic organic compounds that were widely used in various industrial applications due to their chemical stability, including as dielectric and coolant fluids in electrical equipment.^[1] Although their production has been banned in many countries due to their environmental persistence and adverse health effects, understanding the physicochemical properties of individual congeners like **3-Chlorobiphenyl** is crucial for environmental fate modeling, toxicological studies, and the development of remediation strategies. This guide provides a detailed overview of the core physicochemical properties of **3-Chlorobiphenyl**, the experimental protocols for their determination, and a visualization of a typical experimental workflow.

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Chlorobiphenyl**. These values are essential for predicting its behavior in various environmental and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₉ Cl	[2][3]
Molecular Weight	188.65 g/mol	[3][4]
CAS Number	2051-61-8	[2]
Appearance	Oily liquid or solid, colorless to light yellow	[1]
Melting Point	16 - 18 °C	[1][2][3]
Boiling Point	284.5 - 285 °C	[2][3][5]
Water Solubility	0.00363 mg/mL (3.63 mg/L) at 25°C	[1][3]
Vapor Pressure	0.01 mmHg at 25°C	[3]
Log Octanol-Water Partition Coefficient (Log Kow)	4.54 - 4.58	[2][3]
Density	1.1 ± 0.1 g/cm ³	[3]
Flash Point	129.5 ± 8.6 °C	[3]
Refractive Index	1.583	[3]

Experimental Protocols

The determination of the physicochemical properties of compounds like **3-Chlorobiphenyl** requires precise and standardized experimental methods. Below are detailed methodologies for key experiments.

Determination of Water Solubility (Flask Method)

The flask method is a standard procedure for determining the water solubility of substances and is suitable for compounds with solubilities above 10⁻² g/L.[6][7]

Principle: An excess amount of the test substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a

suitable analytical method.

Methodology:

- Preliminary Test: A preliminary test is conducted to approximate the solubility and determine the appropriate amount of the test substance and the time required to reach equilibrium.[\[7\]](#)[\[8\]](#)
- Apparatus: A constant temperature water bath, flasks with stoppers, a centrifuge, and an appropriate analytical instrument (e.g., Gas Chromatograph with an Electron Capture Detector - GC-ECD).
- Procedure:
 - An excess amount of **3-Chlorobiphenyl** is added to a flask containing a known volume of purified water.
 - The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a sufficient period to allow equilibrium to be reached (typically 24-72 hours).[\[8\]](#)
 - After agitation, the mixture is allowed to stand to permit phase separation.[\[8\]](#)
 - The aqueous phase is then separated from the excess undissolved substance by centrifugation or filtration.[\[6\]](#)[\[8\]](#)
- Analysis: The concentration of **3-Chlorobiphenyl** in the clear aqueous supernatant is quantified using a suitable analytical technique. Gas chromatography is often preferred due to its specificity for individual PCB congeners.[\[2\]](#)[\[9\]](#)
- Data Reporting: The water solubility is reported as the average of at least three replicate determinations.

Determination of Vapor Pressure (Knudsen Effusion Method)

The Knudsen effusion method is suitable for measuring the low vapor pressures of substances like PCBs.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: The substance is placed in a sealed container (Knudsen cell) with a small orifice. In a high vacuum, the substance effuses through the orifice at a rate proportional to its vapor pressure. The mass loss over time is measured.

Methodology:

- Apparatus: A Knudsen effusion cell, a high-vacuum system, a microbalance, and a temperature-controlled chamber.
- Procedure:
 - A known mass of **3-Chlorobiphenyl** is placed into the Knudsen cell.
 - The cell is placed in a vacuum chamber and heated to a constant, controlled temperature.
 - The mass of the cell is measured at regular time intervals. The rate of mass loss due to effusion is determined.
- Calculation: The vapor pressure (P) is calculated using the Knudsen equation: $P = (\Delta m / \Delta t) * (1/A) * \sqrt{(2\pi RT/M)}$ where $\Delta m / \Delta t$ is the rate of mass loss, A is the area of the orifice, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.
- Temperature Dependence: The experiment is repeated at several temperatures to determine the vapor pressure as a function of temperature. This allows for the calculation of thermodynamic parameters like the enthalpy of vaporization using the Clausius-Clapeyron equation.[\[11\]](#)[\[12\]](#)

Determination of Octanol-Water Partition Coefficient (Kow) (Shake-Flask Method)

The shake-flask method is a widely used technique for determining the octanol-water partition coefficient.[\[4\]](#)[\[13\]](#)

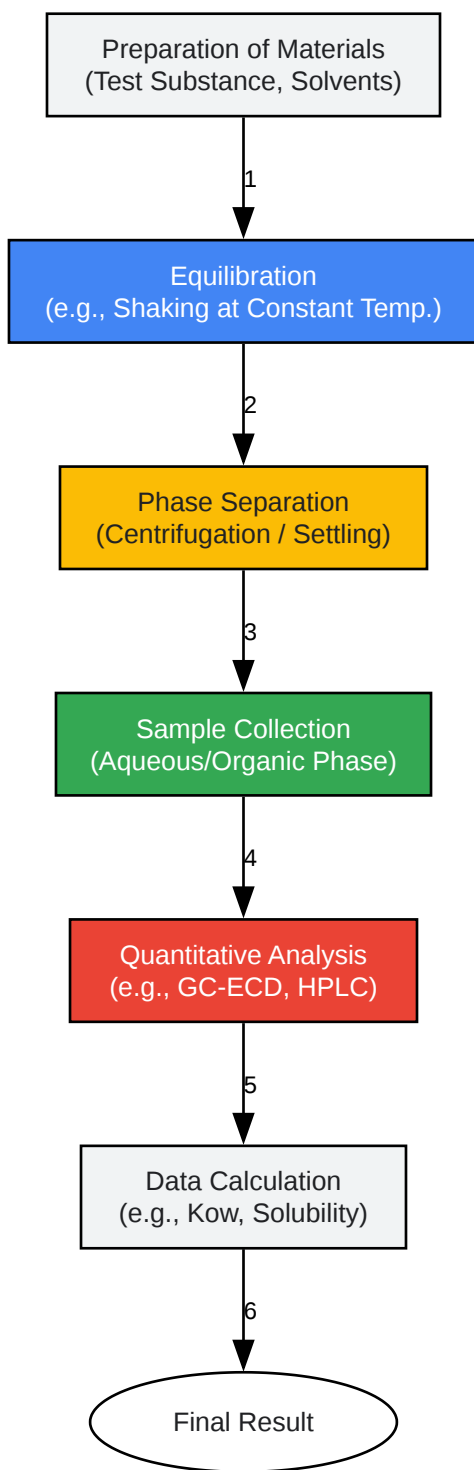
Principle: The compound is dissolved in either water or n-octanol, and then the other solvent is added. The two-phase system is shaken to facilitate partitioning of the compound between the two immiscible liquids. After equilibrium is reached, the concentration of the compound in each phase is measured.[\[4\]](#)

Methodology:

- Solvent Preparation: n-octanol and water are mutually saturated by stirring them together for 24 hours, followed by a separation period.
- Procedure:
 - A solution of **3-Chlorobiphenyl** is prepared in either water-saturated n-octanol or n-octanol-saturated water.
 - A known volume of this solution is placed in a separatory funnel with a known volume of the other solvent.
 - The funnel is shaken vigorously for a set period to ensure equilibrium is reached, and then left to stand for the phases to separate.
- Phase Separation and Analysis: The two phases are carefully separated. The concentration of **3-Chlorobiphenyl** in each phase is determined using an appropriate analytical method, such as GC-ECD or UV-visible spectrophotometry.^[13]
- Calculation: The octanol-water partition coefficient (K_{ow}) is calculated as the ratio of the concentration of the substance in the n-octanol phase to its concentration in the aqueous phase.^[13] The result is typically reported as its logarithm (Log K_{ow}).

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of a physicochemical property, such as water solubility or the octanol-water partition coefficient.



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Caption: Generalized workflow for determining physicochemical properties.

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